

Safe Disposal of Butyl(3-methoxypropyl)amine: A Procedural Guide

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Compound of Interest

Compound Name: Butyl(3-methoxypropyl)amine

Cat. No.: B15251572

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring a safe laboratory environment and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **Butyl(3-methoxypropyl)amine**, a flammable and corrosive liquid that requires careful management.

I. Safety First: Understanding the Hazards

Butyl(3-methoxypropyl)amine presents several hazards that necessitate stringent safety protocols. It is a flammable liquid and vapor, harmful if swallowed, and can cause severe skin burns and eye damage.[1][2][3] All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a fume hood, and all sources of ignition must be eliminated.[1][4]

Personal Protective Equipment (PPE): When handling **Butyl(3-methoxypropyl)amine**, the following personal protective equipment is mandatory:

- **Eye Protection:** Tightly fitting safety goggles and a face shield (minimum 8-inch).[5]
- **Hand Protection:** Chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after handling.[5]
- **Body Protection:** A complete suit protecting against chemicals, such as a flame-retardant antistatic protective clothing.[5]

- Respiratory Protection: If ventilation is inadequate, a NIOSH-certified (or equivalent) organic vapor respirator is necessary.[\[3\]](#)

II. Quantitative Data for Butyl(3-methoxypropyl)amine

The following table summarizes key quantitative data for **Butyl(3-methoxypropyl)amine**, derived from safety data sheets.

Property	Value
CAS Number	5332-73-0
Molecular Formula	C ₄ H ₁₁ NO
Molecular Weight	89.14 g/mol
Boiling Point	118.3 °C
Melting Point	-71 °C
Flash Point	32 °C (89.6 °F)
Autoignition Temperature	320 °C (608 °F)
pH	11.5 (100 g/l, 20 °C)
UN Number	2734

III. Step-by-Step Disposal Procedure

The disposal of **Butyl(3-methoxypropyl)amine** must be carried out in accordance with local, regional, and national regulations. This chemical is considered a RCRA ignitable waste, D001.
[\[1\]](#)

Step 1: Waste Collection

- Collect waste **Butyl(3-methoxypropyl)amine** in a designated, compatible, and properly sealed container.[\[1\]](#)[\[6\]](#) Do not mix with other waste streams.

- The container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**Butyl(3-methoxypropyl)amine**".[\[6\]](#)

Step 2: Storage

- Store the sealed waste container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[\[1\]](#)[\[4\]](#)
- Ensure the storage area is equipped with sprinklers and that the container is stored away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[1\]](#)[\[4\]](#)
- Utilize common bonding and grounding techniques to prevent electrostatic charge build-up.[\[1\]](#)

Step 3: Arrange for Professional Disposal

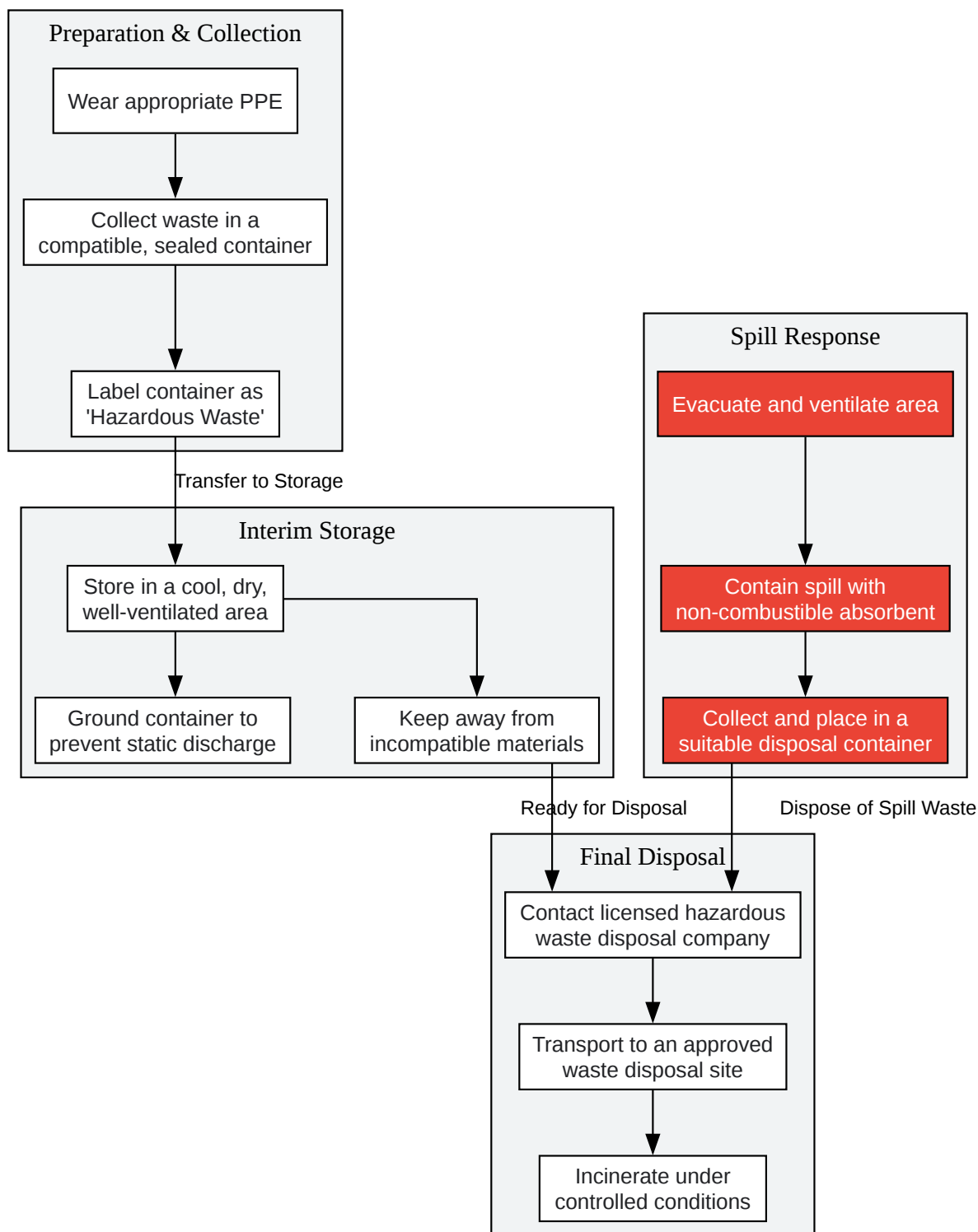
- Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the **Butyl(3-methoxypropyl)amine** waste.
- The recommended method of disposal is incineration under controlled conditions in an approved incinerator.[\[1\]](#) Do not attempt to incinerate sealed containers.[\[1\]](#)

Step 4: Spill Management

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[\[5\]](#)
- Ventilate the area.
- Contain the spillage using non-combustible absorbent material (e.g., sand, earth, vermiculite) and collect it with an electrically protected vacuum cleaner or by wet-brushing.[\[5\]](#)
- Place the collected material into a suitable container for disposal according to local regulations.[\[5\]](#)
- Do not allow the spilled material to enter drains, sewers, or waterways.[\[1\]](#)

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Butyl(3-methoxypropyl)amine**.



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Caption: Workflow for the safe disposal of **Butyl(3-methoxypropyl)amine**.

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